

Analytical Profiling of 2-(4-Bromo-2-methylphenoxy)acetic acid

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Compound of Interest

Compound Name: 2-(4-Bromo-2-methylphenoxy)acetic acid

CAS No.: 6956-82-7

Cat. No.: B1266749

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Introduction & Compound Profile

2-(4-Bromo-2-methylphenoxy)acetic acid is a halogenated phenoxy acid derivative. Structurally, it is the bromine analogue of the widely used herbicide MCPA (2-methyl-4-chlorophenoxyacetic acid). It serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical building blocks.

Accurate analysis of this compound requires addressing its specific physicochemical behavior:

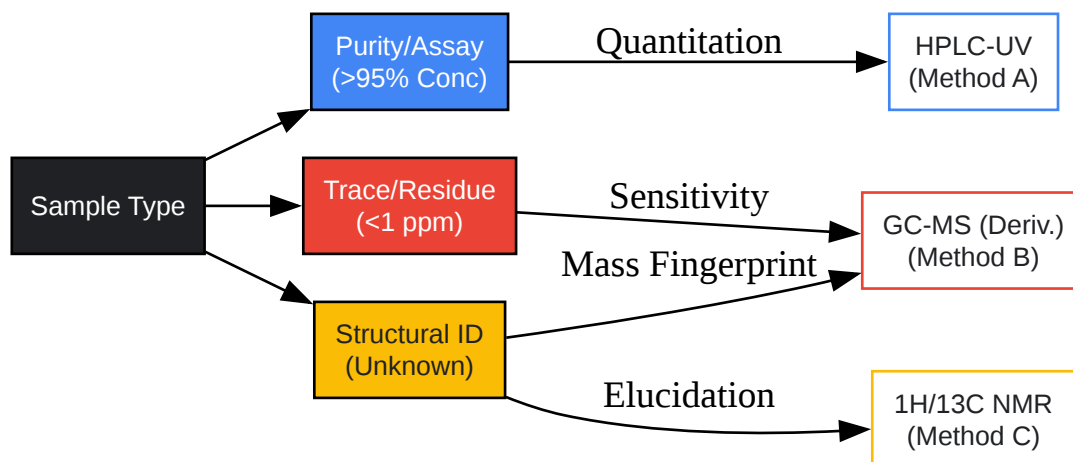
- **Acidity:** As a carboxylic acid ($\text{pK}_a \approx 3.1$), it exists as an anion at neutral pH, necessitating pH control in chromatography.
- **Chromophore:** The brominated aromatic ring provides distinct UV absorption but requires specific wavelengths for trace detection.
- **Volatility:** Low volatility and high polarity make direct GC analysis difficult without derivatization.

Physicochemical Summary

Property	Value (Estimated/Empirical)	Analytical Implication
Molecular Weight	245.07 g/mol	Mass spec target ion (,)
pKa	~3.1 (Carboxylic acid)	Mobile phase must be acidic (pH < 3) for retention.
LogP	~2.8 – 3.0	Moderate lipophilicity; suitable for Reverse Phase LC.
Solubility	Soluble in MeOH, ACN, Base; Insoluble in Water (Acid form)	Dissolve standards in Methanol or ACN.

Analytical Decision Matrix

Select the appropriate method based on your data requirements.



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Figure 1: Decision matrix for selecting the optimal analytical workflow.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Primary Application: Purity assay, reaction monitoring, and formulation analysis.

Scientific Rationale

Reverse-phase chromatography (RP-HPLC) is the gold standard for phenoxy acids.

- **pH Control:** The mobile phase must be acidified (pH ~2.5) to suppress the ionization of the carboxylic acid group. If the pH is neutral, the molecule deprotonates (), becoming highly polar and eluting near the void volume with poor peak shape (tailing).
- **Detection:** The bromine substituent induces a bathochromic shift. While 254 nm is standard, 280 nm offers higher specificity for the aromatic system, and 230 nm provides maximum sensitivity.

Detailed Protocol

1. Instrumentation:

- **System:** HPLC or UHPLC with PDA/UV detector.
- **Column:** C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18).
 - **Dimensions:** 150 mm x 4.6 mm, 3.5 µm or 5 µm.

2. Reagents:

- **Solvent A:** Water + 0.1% Phosphoric Acid (H₃PO₄) or 0.1% Formic Acid.
- **Solvent B:** Acetonitrile (HPLC Grade).

3. Gradient Program:

Time (min)	% Solvent A (Aq)	% Solvent B (Org)	Flow Rate
0.0	80	20	1.0 mL/min
10.0	10	90	1.0 mL/min
12.0	10	90	1.0 mL/min
12.1	80	20	1.0 mL/min

| 15.0 | 80 | 20 | 1.0 mL/min |

4. Sample Preparation:

- Stock Solution: Dissolve 10 mg in 10 mL Methanol (1 mg/mL).
- Working Standard: Dilute to 50 µg/mL with Mobile Phase Initial (80:20 Water:ACN).
- Filtration: 0.22 µm PTFE filter (Nylon is also acceptable).

5. System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical: if >1.5, lower pH of Solvent A).
- Retention Time: Expect elution between 6–9 minutes depending on column length.
- Resolution: > 2.0 from any impurity peaks.

Method B: Gas Chromatography-Mass Spectrometry (GC-MS)

Primary Application: Trace analysis, environmental residue, and impurity profiling.

Scientific Rationale

Carboxylic acids interact strongly with the silanol groups in GC columns, leading to peak adsorption and tailing. Derivatization is mandatory to convert the acid to a methyl ester, which is volatile and non-polar.

- Derivatization Agent:

-Methanol (14%) or TMS reagents (BSTFA).
- Target: **2-(4-Bromo-2-methylphenoxy)acetic acid** methyl ester.

Detailed Protocol (Methylation via -MeOH)

1. Derivatization Procedure:

- Transfer 1 mL of sample extract (in methanol) to a reaction vial.
- Add 1 mL

-Methanol (14%).
- Cap tightly and heat at 60°C for 30 minutes.
- Cool to room temperature.
- Add 2 mL Hexane and 1 mL Saturated NaCl water.
- Shake vigorously for 1 minute (Liquid-Liquid Extraction).
- Allow layers to separate. Transfer the top Hexane layer to a GC vial.

2. GC-MS Parameters:

- Column: HP-5MS or DB-5MS (30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless (for trace) or Split 10:1 (for assay) @ 250°C.
- Oven Program:
 - Initial: 60°C (Hold 1 min).
 - Ramp: 20°C/min to 280°C.

- Final: 280°C (Hold 5 min).
 - MS Source: EI Mode (70 eV), 230°C.
3. Identification (SIM Mode): Monitor the following ions for the methyl ester derivative:

- Quantitation Ion: m/z 258 (Molecular Ion

for

) and 260 (

).

- Qualifier Ions: m/z 199/201 (Loss of $-\text{COOCH}_3$), m/z 91 (Tropylum-like fragment).
- Note: The bromine isotope pattern (1:1 ratio of m/z 258:260) is the definitive spectral signature.

Method C: Structural Verification (NMR)

Primary Application: Identity confirmation of raw material.

Solvent: DMSO-

(Preferred for solubility) or

.

Expected

-NMR Signals (DMSO-

, 400 MHz):

- Carboxylic Acid:

12.5 – 13.0 ppm (Broad singlet, 1H, $-\text{COOH}$).

- Aromatic Ring (3H):

- ~7.3 – 7.4 ppm (d, 1H, H-3, meta to ether).
- ~7.2 ppm (dd, 1H, H-5, para to methyl).
- ~6.8 ppm (d, 1H, H-6, ortho to ether).
- Methylene:

4.7 ppm (s, 2H, -O-CH

-COOH).
- Methyl:

2.2 ppm (s, 3H, Ar-CH

).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
HPLC: Split Peaks	Sample solvent too strong	Dissolve sample in mobile phase (Water/ACN mix) instead of 100% MeOH.
HPLC: Drifting RT	pH fluctuation	Ensure buffer (Phosphate/Formate) is used, not just water.
GC: No Peak	Incomplete derivatization	Check reagent freshness; ensure heating step was sufficient.
GC: Tailing	Active sites in liner	Replace inlet liner with deactivated glass wool liner.

References

- US EPA Method 8151A. Chlorinated Herbicides by GC Using Methylation or Pentafluorobenzoylation Derivatization. (Applicable standard for phenoxy acid extraction and

derivatization). [\[Link\]](#)

- Snyder, L. R., et al. Practical HPLC Method Development. John Wiley & Sons. (General reference for Acidic Mobile Phase selection).
- Hadjmohammadi, M., et al. Separation of phenoxy acid herbicides. (Validated method parameters for MCPA analogs).
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